

Personal protective equipment for handling 2,5-Dimethylfuran-3-thiol

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Compound of Interest

Compound Name: 2,5-Dimethylfuran-3-thiol

Cat. No.: B1359916

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Essential Safety and Handling Guide: 2,5-Dimethylfuran-3-thiol

A Senior Application Scientist's Guide to Mitigating Risk

Welcome, laboratory professionals. This document serves as an essential guide to the safe handling, use, and disposal of **2,5-Dimethylfuran-3-thiol** (CAS No. 55764-23-3). As a compound uniquely combining the chemical properties of a furan and a thiol, it presents a dual-hazard profile that demands meticulous planning and execution of safety protocols. The furan moiety contributes to its flammability, while the thiol group is responsible for its potent, pervasive odor and significant toxicological concerns.^{[1][2][3]} This guide moves beyond mere compliance, embedding field-proven insights to ensure your operational safety and the integrity of your research.

Core Hazard Profile & Physicochemical Data



Understanding the intrinsic properties of a chemical is the foundation of safe handling. The data below, synthesized from authoritative sources, provides a snapshot of the key risk factors.

Physicochemical Properties

Property	Value	Source(s)
CAS Number	55764-23-3	[4][5][6]
Molecular Formula	C ₆ H ₈ OS	[1][4][5]
Molecular Weight	128.19 g/mol	[1][4][5][7]
Appearance	Clear amber, orange, or light yellow liquid	[1][6][8][9]
Boiling Point	175-177 °C @ 760 mmHg	[4][9]
Flash Point	~54 °C (129 °F)	[1][2]
Odor Profile	Potent sulfurous, meaty, roasted aroma	[4][6]

GHS Hazard Classification

This compound is classified under the Globally Harmonized System (GHS) with the following primary hazards. The combination of these hazards necessitates the stringent controls outlined in this guide.

GHS Classification	Hazard Statement	Signal Word	Pictogram	Source(s)
Flammable Liquids, Category 3	H226: Flammable liquid and vapor	Warning		[4][5]
Acute Toxicity, Oral, Category 4	H302: Harmful if swallowed	Warning		[4][5][7]
Acute Toxicity, Dermal	Toxic in contact with skin	Danger	[1][2]	
Acute Toxicity, Inhalation	Toxic if inhaled	Danger	[1][2]	

Personal Protective Equipment (PPE): A Multi-Layered Defense

Effective chemical safety is not solely reliant on PPE, but on a hierarchy of controls. PPE is the final, critical barrier between the researcher and the chemical hazard.

Engineering Controls (Primary Barrier)

Before any personal protective equipment is worn, robust engineering controls must be in place. These are non-negotiable for handling **2,5-Dimethylfuran-3-thiol**.

- **Chemical Fume Hood:** All handling, transfer, and use of this compound must be conducted within a certified chemical fume hood.[\[2\]](#)[\[10\]](#)[\[11\]](#) This is the most critical control for mitigating the severe inhalation hazard and containing the powerful odor.
- **Safety Infrastructure:** Ensure immediate access to a certified safety shower and an eyewash station. Their locations should be known and unobstructed.[\[11\]](#)
- **Ignition Source Control:** Due to its flammability, all sources of ignition (e.g., hot plates, open flames, non-intrinsically safe equipment) must be strictly excluded from the handling area.[\[1\]](#)
[\[9\]](#) Use only spark-proof tools and grounded equipment during transfers.[\[2\]](#)[\[12\]](#)

Personal Protective Equipment (Secondary Barrier)

The following PPE is mandatory for all personnel handling **2,5-Dimethylfuran-3-thiol**.

Category	Specification	Senior Scientist Insight & Rationale
Hand Protection	Double-gloving with chemical-resistant gloves. • Inner Glove: Nitrile rubber. • Outer Glove: Nitrile rubber (>0.11 mm thickness).	The thiol group presents a significant dermal absorption risk. ^{[1][2]} Nitrile provides robust protection. Double-gloving is a field-proven best practice that protects against undetected pinhole leaks and provides a clean layer upon doffing the contaminated outer glove. Always inspect gloves for integrity before use.
Eye & Face Protection	Tightly-fitting chemical safety goggles AND a full-face shield.	Standard safety glasses are insufficient. The combination of goggles and a face shield is required to protect against splashes and vapors, which can cause severe eye irritation. ^{[2][5][11]}
Body Protection	Flame-resistant laboratory coat.	A flame-resistant coat is essential due to the compound's flammability. ^[11] It should be fully buttoned with sleeves rolled down to protect against splashes on skin and clothing.
Respiratory Protection	Not typically required if all work is performed within a certified fume hood. However, a respirator with an organic vapor/acid gas cartridge must be available for emergency situations like a significant spill. ^{[2][10][11]}	The primary engineering control (fume hood) is designed to prevent respiratory exposure. Relying on a respirator for routine work indicates a failure of engineering controls that must be addressed. NIOSH

guidelines for volatile sulfur compounds underscore the importance of preventing inhalation.[\[13\]](#)[\[14\]](#)

Procedural Guidance: From Receipt to Disposal

A disciplined, step-by-step approach is critical. The following protocols provide a self-validating system for safe handling.

Pre-Handling & Staging Protocol

- **Verify Fume Hood Certification:** Confirm the fume hood has been certified within the last year.
- **Prepare Decontamination Bath:** Before bringing the chemical into the hood, prepare a decontamination bath. This should be a large, chemically-resistant container with a fresh 10-20% household bleach solution (sodium hypochlorite).[\[3\]](#)[\[10\]](#)[\[15\]](#) This bath is for the immediate immersion of all contaminated glassware, stir bars, and disposable tips.
- **Assemble PPE:** Don all required PPE as specified in Section 2.2 before entering the designated work area.
- **Stage Materials:** Place all necessary equipment (syringes, glassware, inert absorbent material for spills) inside the fume hood to minimize reaching in and out of the sash.

Spill Management Protocol

- **Evacuate (If Necessary):** For spills larger than ~50 mL, alert personnel, evacuate the immediate area, and contact your institution's Environmental Health & Safety (EHS) office.
- **Contain Small Spills:** For minor spills within the fume hood, cover the spill with an inert absorbent material like vermiculite or sand.[\[2\]](#)
- **Neutralize & Collect:** Using spark-proof tools, scoop the absorbed material into a designated, labeled hazardous waste container.[\[2\]](#)

- Decontaminate Surface: Wipe the spill area with a cloth soaked in bleach solution, followed by a standard laboratory cleaner. Dispose of all cleanup materials as hazardous waste.

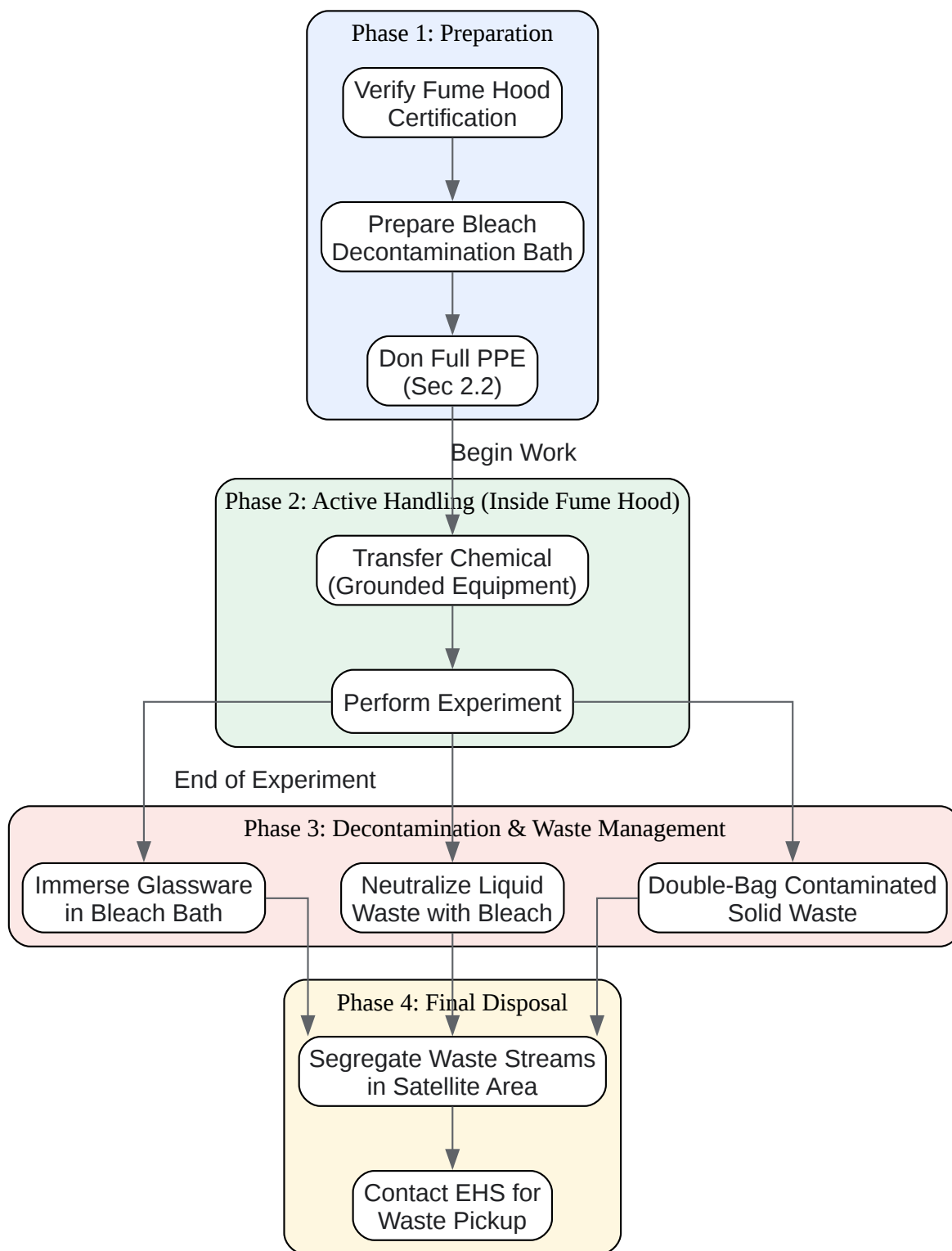
Decontamination & Waste Disposal Workflow

The pervasive odor of thiols requires a dedicated decontamination workflow to prevent cross-contamination and odor complaints.

- Immediate Decontamination: Immediately following use, immerse all contaminated, non-disposable items (glassware, spatulas, stir bars) in the prepared bleach bath inside the fume hood. Allow items to soak for a minimum of 12-24 hours.[\[3\]](#)[\[10\]](#)
 - Causality: Sodium hypochlorite in bleach effectively oxidizes the malodorous thiol (-SH) group to non-volatile and odorless sulfonic acid derivatives, neutralizing the stench hazard at its source.[\[15\]](#)
- Liquid Waste: Quench any unreacted **2,5-Dimethylfuran-3-thiol** or reaction mixtures containing it by slowly adding the waste to a stirred, cooled bleach solution within the fume hood.
- Solid Waste: All contaminated disposables (gloves, absorbent pads, pipette tips) must be double-bagged in sealed plastic bags, placed in a labeled, sealed container, and designated as hazardous waste.[\[3\]](#)[\[16\]](#)
- Waste Segregation: Store the neutralized liquid waste and the sealed solid waste in a designated satellite accumulation area. Ensure it is segregated from other waste streams, particularly acids, which can react with residual hypochlorite.[\[15\]](#)[\[17\]](#)
- EHS Disposal: Contact your institution's EHS office for the pickup and final disposal of all waste streams.[\[11\]](#) Never dispose of this chemical or its waste down the drain.

Visualized Safety Workflow

The following diagram illustrates the mandatory, sequential workflow for handling **2,5-Dimethylfuran-3-thiol** safely from start to finish.



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Caption: High-level workflow for handling **2,5-Dimethylfuran-3-thiol**.

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